

Application Notes and Protocols for AS-0017445 in Cell Culture

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Compound of Interest

Compound Name: AS-0017445

Cat. No.: B15563789

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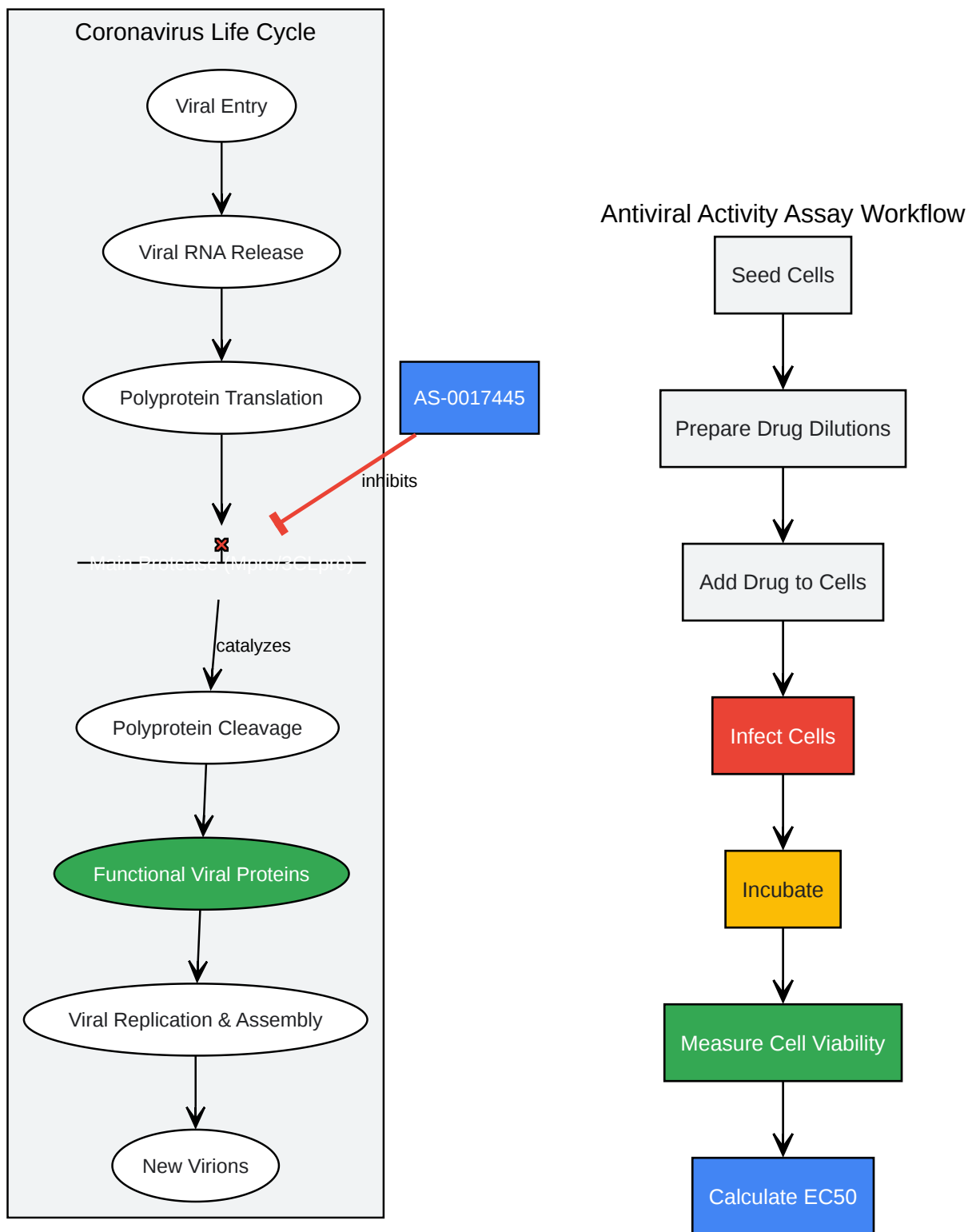
Introduction

AS-0017445 is a potent and broad-spectrum inhibitor of the main protease (Mpro) of coronaviruses, including SARS-CoV-2 and MERS-CoV. Developed through a groundbreaking open-science initiative by the COVID Moonshot consortium, **AS-0017445** is a non-covalent, non-peptidic inhibitor that represents a promising candidate for antiviral therapy. Its mechanism of action involves blocking the enzymatic activity of Mpro, a viral enzyme essential for the cleavage of polyproteins into functional viral proteins, thereby inhibiting viral replication. This document provides detailed application notes and protocols for the use of **AS-0017445** in cell culture-based assays. All data associated with the development of **AS-0017445** is publicly available, reflecting the open-science nature of the COVID Moonshot project.^[1]

Signaling Pathway of AS-0017445

AS-0017445 targets the main protease (Mpro), also known as 3CLpro, of coronaviruses. Mpro is a critical enzyme in the viral life cycle, responsible for processing the viral polyproteins into individual functional proteins required for viral replication and assembly. By inhibiting Mpro, **AS-0017445** effectively halts the viral replication process.

AS-0017445 Mechanism of Action



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References

- 1. COVID Moonshot delivers promising pre-clinical antiviral drug candidate — Nuffield Department of Medicine [ndm.ox.ac.uk]
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